

Prometon Degradation in Soil and Water: A Technical Guide

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Compound of Interest

Compound Name: Prometon

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Introduction

Prometon, a non-selective, pre- and post-emergent herbicide, is widely utilized for the control of annual and perennial broadleaf weeds and grasses in non-crop areas.^[1] Its persistence in the environment is a subject of considerable interest due to its potential for off-site transport and contamination of water resources.^{[2][3]} This technical guide provides an in-depth overview of the degradation pathways of **prometon** in both soil and aquatic environments, summarizes quantitative data on its persistence, and details experimental protocols for its study.

Prometon Degradation Pathways

The environmental fate of **prometon** is governed by a combination of microbial, photochemical, and chemical degradation processes. The relative importance of each pathway is highly dependent on the environmental matrix (soil or water) and specific conditions such as pH, temperature, and microbial activity.

Degradation in Soil

In the soil environment, the primary mechanism for **prometon** dissipation is microbial degradation.^{[4][5]} Several soil bacteria and fungi have been reported to break down **prometon**, although it is generally considered to be a persistent herbicide in soil.^[4] The degradation process in soil involves two main transformations:

- Dealkylation: The removal of one or both of the isopropyl groups attached to the amino groups of the triazine ring. This leads to the formation of metabolites such as 2-amino-4-(isopropylamino)-6-methoxy-s-triazine (GS-14626) and 2,4-diamino-6-methoxy-s-triazine (GS-12853).[6]
- Hydroxylation: The replacement of the methoxy group with a hydroxyl group, resulting in the formation of hydroxy-**prometon** (4,6-bis(isopropylamino)-1,3,5-triazin-2-ol or GS-11526).[6]

Photodegradation can also contribute to the breakdown of **prometon** on the soil surface. The photodegradation half-life of **prometon** on soil has been reported to be approximately 46.8 days.[4]

Degradation in Water

Prometon is relatively stable to photodegradation in water.[4] However, chemical hydrolysis can occur, particularly under acidic or alkaline conditions, especially with increased temperature.[4] In neutral aqueous media at 20°C, **prometon** is stable to hydrolysis.[4]

The primary degradation products identified in water are similar to those in soil and include deisopropyl**prometon** and hydroxy**prometon**.[7]

Quantitative Degradation Data

The persistence of **prometon** in the environment is often quantified by its half-life (DT50), which is the time required for 50% of the initial concentration to dissipate.

Parameter	Soil	Water	Reference(s)
Aerobic Half-life (DT50)	462 to 932 days	Not readily available	[6]
Anaerobic Half-life (DT50)	557 days	Not readily available	[6]
Field Half-life (DT50)	>459 to 1,123 days	Not readily available	[6]
Photodegradation Half-life	46.8 days (on soil surface)	Stable	[4]
Hydrolysis Half-life	Not a primary pathway	>200 days (neutral pH, 20°C)	[6]

Experimental Protocols

Standardized methods are crucial for accurately assessing the degradation of **prometon** in environmental matrices. The following protocols are based on internationally recognized guidelines.

Aerobic Soil Metabolism Study (Adapted from OECD Guideline 307)

This study aims to determine the rate and pathway of **prometon** degradation in soil under aerobic conditions.

- Soil Selection and Preparation:
 - Select a representative agricultural soil (e.g., sandy loam).
 - Sieve the soil to <2 mm and precondition it at room temperature for 7-14 days, maintaining a moisture content of 40-60% of its maximum water holding capacity.
- Test Substance Application:
 - Prepare a stock solution of radiolabeled (e.g., ^{14}C) **prometon**.

- Apply the **prometon** solution to the soil samples to achieve the desired concentration, typically corresponding to the maximum recommended application rate.
- Incubation:
 - Place the treated soil samples in incubation vessels (e.g., biometer flasks) that allow for the trapping of evolved CO₂.
 - Incubate the samples in the dark at a constant temperature (e.g., 20 ± 2°C) for up to 120 days.
 - Maintain soil moisture throughout the incubation period.
- Sampling and Analysis:
 - At predetermined time intervals, sacrifice replicate samples.
 - Extract the soil samples with appropriate solvents (e.g., acetonitrile, methanol).
 - Analyze the extracts for **prometon** and its degradation products using techniques such as High-Performance Liquid Chromatography (HPLC) with radiometric detection and/or Liquid Chromatography-Mass Spectrometry (LC-MS).
 - Quantify the evolved ¹⁴CO₂ to determine the extent of mineralization.

Aqueous Photodegradation Study (General Protocol)

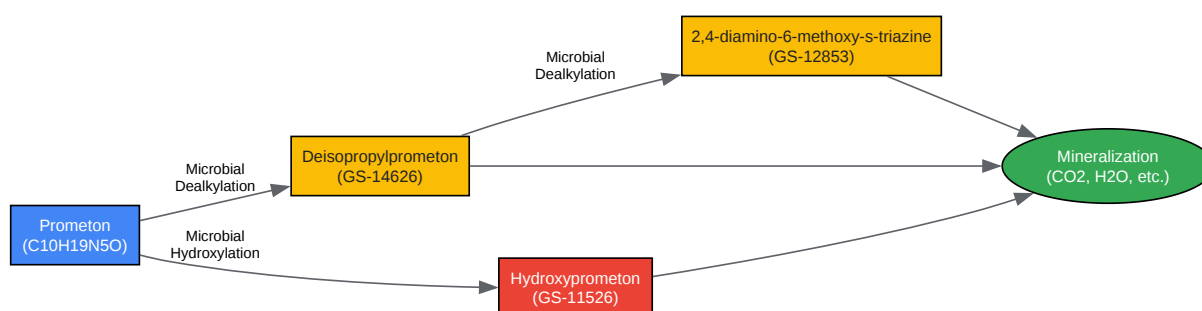
This protocol outlines a method to assess the photodegradation of **prometon** in water.

- Solution Preparation:
 - Prepare a sterile, buffered aqueous solution (e.g., pH 7) of **prometon**. The use of a photosensitizer like acetone may be included to simulate indirect photolysis.
- Irradiation:
 - Place the **prometon** solution in a temperature-controlled photoreactor equipped with a light source that simulates natural sunlight (e.g., a xenon arc lamp).

- Irradiate the samples for a defined period, with control samples kept in the dark to account for any non-photolytic degradation.
- Sampling and Analysis:
 - At various time points, withdraw aliquots of the solution from both the irradiated and dark control samples.
 - Analyze the samples for the concentration of **prometon** using a suitable analytical method, such as HPLC with UV detection or LC-MS.
- Data Analysis:
 - Calculate the photodegradation rate constant and half-life.
 - If using a radiolabeled compound, identify and quantify any major photoproducts.

Visualizations

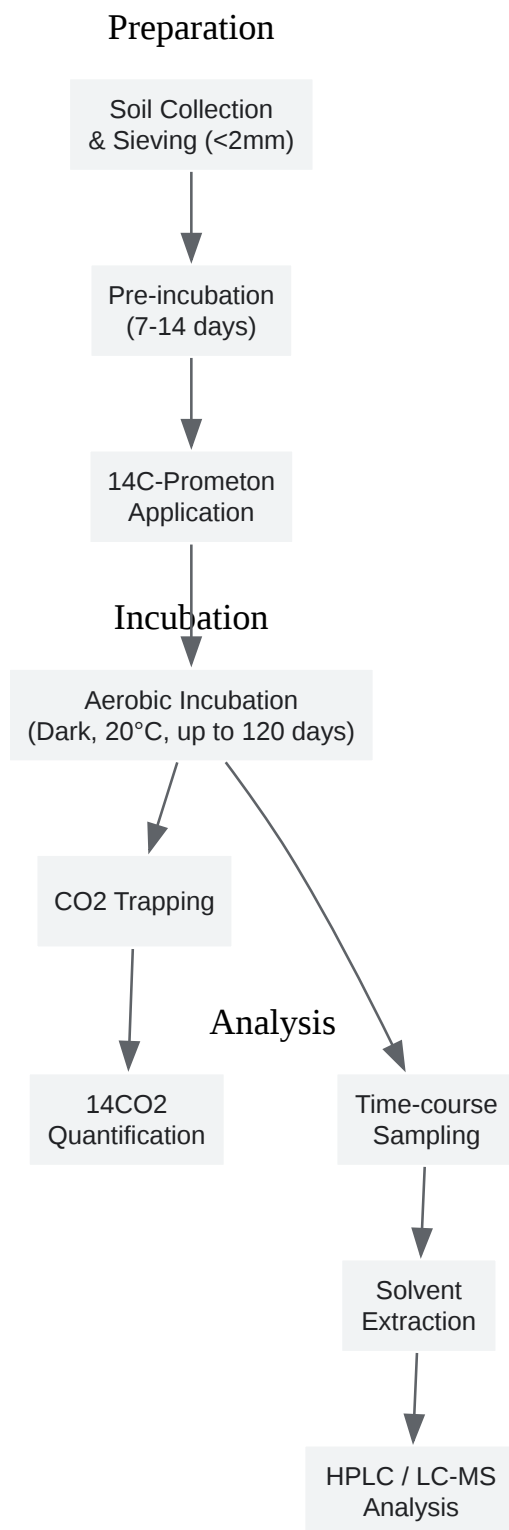
Prometon Degradation Pathway in Soil



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Caption: Microbial degradation pathways of **prometon** in soil.

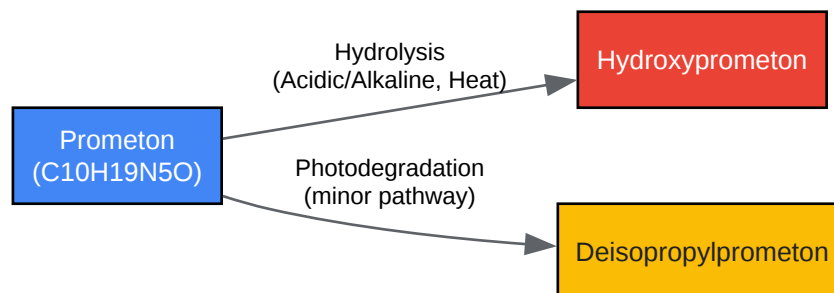
Experimental Workflow for Soil Metabolism Study



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Caption: Workflow for a **prometon** aerobic soil metabolism study.

Prometon Degradation in Water



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Caption: Primary degradation pathways of **prometon** in water.

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